Development of a validated HPTLC method for Paliperidone N-Oxide estimation

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Compound of Interest

Compound Name:	*Paliperidone N-Oxide*
CAS No.:	*761460-08-6*
Cat. No.:	*B029217*

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Application Note & Protocol: HPTLC/2026/PN-O Development and Validation of a High-Performance Thin-Layer Chromatography (HPTLC) Method for the Estimation of Paliperidone N-Oxide

Abstract

This document details a robust, precise, and accurate High-Performance Thin-Layer Chromatography (HPTLC) method developed and validated for the quantitative estimation of **Paliperidone N-Oxide**, a significant metabolite and potential degradation product of Paliperidone.[1][2] The method employs pre-coated silica gel 60 F_{254} plates as the stationary phase and an optimized mobile phase of Toluene: Ethyl Acetate: Methanol: Glacial Acetic Acid (6:2:1.5:0.5 v/v/v/v). Densitometric quantification was performed at 278 nm. The method was validated in accordance with the International Council for Harmonisation (ICH) Q2(R2) guidelines, demonstrating excellent linearity ($r^2 > 0.999$) over a concentration range of 100-600

ng/band, high accuracy (recovery between 98-102%), and precision (%RSD < 2%).[3][4] This application note provides comprehensive protocols for method implementation and validation, establishing its suitability for routine quality control, stability studies, and impurity profiling.

Introduction: The Rationale for N-Oxide Quantification

Paliperidone (9-hydroxyrisperidone) is a second-generation atypical antipsychotic widely used in the management of schizophrenia and other psychiatric disorders.[5][6] Its therapeutic action is primarily mediated through antagonism of dopamine D_2 and serotonin 5-HT_{2a} receptors.[5] **Paliperidone N-Oxide** is a known metabolite and a potential degradation product that can form during manufacturing or storage, particularly under oxidative stress.[1][2] The presence and quantity of such related substances are critical quality attributes (CQAs) that can impact the safety and efficacy of the final drug product. Therefore, a reliable analytical method for its quantification is essential.

High-Performance Thin-Layer Chromatography (HPTLC) offers a compelling alternative to HPLC for this purpose. Its advantages include high sample throughput, parallel analysis of samples and standards, minimal sample preparation, and low solvent consumption, making it a cost-effective and efficient tool for pharmaceutical analysis.[7][8][9] This guide provides a self-validating system for the development and implementation of an HPTLC method tailored for **Paliperidone N-Oxide**.

Principle of the HPTLC Method

The separation is based on the principle of adsorption chromatography.[10] The stationary phase (silica gel) is polar, while the mobile phase is a less polar solvent mixture. When the mobile phase ascends the plate via capillary action, it transports the sample components. **Paliperidone N-Oxide**, being a polar molecule due to the N-oxide and hydroxyl functional groups, will have a specific affinity for the stationary phase versus the mobile phase.[11] This differential partitioning causes it to migrate at a characteristic rate, separating it from other components and resulting in a compact band at a specific retardation factor (Rf). The quantification is then achieved by measuring the absorbance of this band using a densitometer.[12]

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Materials and Methods

Chemicals and Reagents

- **Paliperidone N-Oxide** Reference Standard (Purity ≥ 98%)
- Methanol (HPLC Grade)
- Toluene (HPLC Grade)
- Ethyl Acetate (HPLC Grade)
- Glacial Acetic Acid (AR Grade)
- Pre-coated Silica Gel Aluminium Plates 60 F_{254} (20 x 10 cm, 200 µm thickness, E. Merck)

Instrumentation

- CAMAG HPTLC System equipped with:
  - Linomat 5 Sample Applicator with a 100 µL syringe
  - CAMAG Twin Trough Chamber (20 x 10 cm)
  - CAMAG TLC Scanner 4
  - winCATS Integration Software

Optimized Chromatographic Conditions

All quantitative data and operational parameters are summarized in the table below for clarity.

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Parameter	Description
Stationary Phase	Pre-coated Silica Gel Aluminium Plate 60 F_{254}
Mobile Phase	Toluene: Ethyl Acetate: Methanol: Glacial Acetic Acid (6:2:1.5:0.5 v/v/v/v)
Chamber Saturation Time	20 minutes with mobile phase
Development Mode	Ascending development to a distance of 80 mm
Sample Application	Bandwidth: 8 mm; Application Rate: 150 nL/s
Detection Wavelength	278 nm (in absorbance mode)
Scanner Slit Dimension	6.00 x 0.45 mm, Micro
Drying	Air-dried for 5 minutes, followed by 5 minutes in an oven at 60°C

Experimental Protocols

Protocol 1: Preparation of Solutions

4.1.1. Preparation of Standard Stock Solution (100 µg/mL)

- Accurately weigh 10 mg of **Paliperidone N-Oxide** Reference Standard.
- Transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of methanol and sonicate for 10 minutes to dissolve.
- Make up the volume to 100 mL with methanol to obtain a concentration of 100 µg/mL (100 ng/µL).
- Store the solution at 2-8°C, protected from light.

4.1.2. Preparation of Working Standard Solutions for Linearity

- From the stock solution (100 ng/µL), prepare a series of dilutions in methanol to achieve concentrations of 10, 20, 40, 60, 80, and 100 ng/µL.

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- These solutions will be used to construct the calibration curve.

4.1.3. Preparation of Sample Solution This protocol assumes analysis of a bulk drug substance for impurities. It should be adapted based on the specific matrix (e.g., dosage form, degradation study sample).

- Accurately weigh 50 mg of the Paliperidone bulk drug sample.
- Transfer to a 50 mL volumetric flask.
- Dissolve and make up the volume with methanol. This yields a concentration of 1000 µg/mL.
- This solution can be applied directly to the HPTLC plate to identify and quantify any **Paliperidone N-Oxide** present.

Protocol 2: Chromatographic Development Workflow

Causality Behind Choices:

- Stationary Phase: Silica gel 60 F_{254} is the most common stationary phase for moderately polar to nonpolar compounds and has been used successfully for Paliperidone itself.[13][14] The F_{254} indicator allows for visualization under UV light at 254 nm.
- Mobile Phase: The choice of Toluene: Ethyl Acetate: Methanol: Glacial Acetic Acid is rationalized as follows: Toluene is a non-polar solvent that helps in the migration of less polar impurities. Ethyl acetate and methanol are moderately polar and polar solvents, respectively, which are crucial for eluting the polar **Paliperidone N-Oxide**. The ratio is optimized to achieve a compact band and an ideal R_f value (typically between 0.3 and 0.7). Glacial Acetic Acid is added in a small quantity to suppress the ionization of any basic functional groups, thereby preventing peak tailing and improving band shape.[8]
- Chamber Saturation: Saturating the chamber for 20 minutes ensures a homogenous vapor environment, leading to uniform mobile phase migration and improved separation reproducibility.[15]

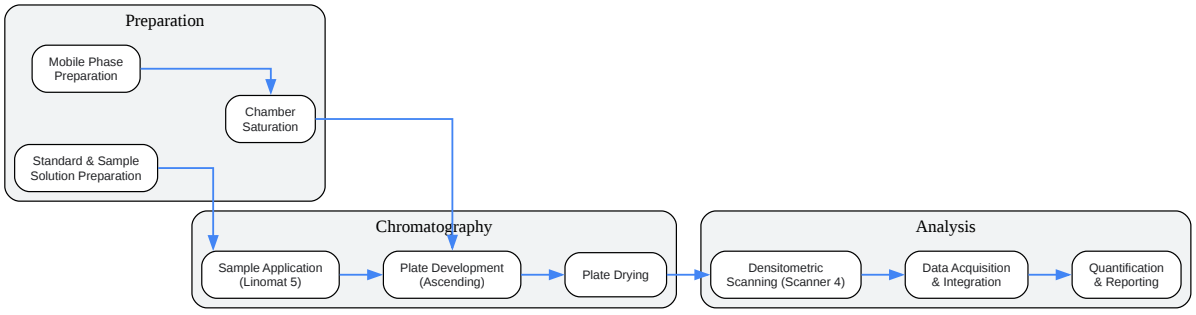
Step-by-Step Procedure:

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- Pour 20 mL of the prepared mobile phase into the Twin Trough Chamber. Place a filter paper inside to aid saturation and close the lid. Allow the chamber to saturate for 20 minutes at ambient temperature.
- Using the Linomat 5 applicator, apply the standard and sample solutions as 8 mm bands onto the HPTLC plate. For the calibration curve, apply 1 µL, 2 µL, 4 µL, 6 µL, 8 µL, and 10 µL of the respective working standards (10-100 ng/µL) to obtain bands of 100, 200, 300, 400, 500, and 600 ng/band.
- Apply 5 µL of the sample solution in triplicate on separate tracks.
- Place the plate in the saturated Twin Trough Chamber and allow the chromatogram to develop until the mobile phase front has migrated 80 mm.
- Remove the plate from the chamber, air dry for 5 minutes, and then place it in an oven at 60°C for 5 minutes to completely remove the mobile phase.
- Scan the dried plate with the TLC Scanner 4 at a wavelength of 278 nm.
- Record the peak areas and calculate the results using the winCATS software.

Diagram: HPTLC Analysis Workflow Below is a diagram illustrating the general workflow for the HPTLC analysis.

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Caption: General workflow for HPTLC analysis of **Paliperidone N-Oxide**.

Protocol 3: Method Validation (ICH Q2(R2) Guidelines)

This section provides the protocols to validate the developed method. Each test ensures that the analytical procedure is fit for its intended purpose.[4]

Specificity

Specificity is the ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradation products, or matrix components. Protocol:

- Apply bands of the diluent (methanol), Paliperidone standard, and **Paliperidone N-Oxide** standard on an HPTLC plate.
- Develop and scan the plate as per the chromatographic conditions.

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- Confirm that the diluent shows no interfering peaks at the R*f* of **Paliperidone N-Oxide**.
- Confirm that the R*f* value of Paliperidone is significantly different from that of **Paliperidone N-Oxide**, demonstrating resolution.
- The peak purity of the **Paliperidone N-Oxide** band can be assessed by comparing spectra at the peak start, apex, and end.

Linearity

Protocol:

- Apply the working standard solutions to the plate to obtain concentrations of 100, 200, 300, 400, 500, and 600 ng/band.
- Develop and scan the plate.
- Plot a graph of peak area versus concentration.
- Determine the linearity by calculating the correlation coefficient (r^2) and the regression equation ($y = mx + c$).

Accuracy (% Recovery)

Protocol:

- Prepare a sample solution of a known concentration (e.g., from a placebo or a pre-analyzed batch).
- Spike the sample at three different concentration levels (e.g., 80%, 100%, and 120% of the target concentration) with the **Paliperidone N-Oxide** standard.
- Apply each level in triplicate to the HPTLC plate.
- Calculate the % recovery using the formula: [(Amount Found - Amount Original) / Amount Spiked] * 100.

Precision

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Protocol:

- Repeatability (Intra-day Precision):
  - Prepare a standard solution of **Paliperidone N-Oxide** (e.g., 300 ng/band).
  - Apply this solution six times on the same plate on the same day.
  - Calculate the percentage Relative Standard Deviation (%RSD) of the peak areas.
- Intermediate Precision (Inter-day Precision):
  - Repeat the repeatability study on a different day, with a different analyst, or on a different instrument.
  - Calculate the %RSD and compare the results.

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

LOD and LOQ are determined based on the standard deviation of the response and the slope of the calibration curve. Protocol:

- Calculate using the formulas:
  - LOD = 3.3 * (σ / S)
  - LOQ = 10 * (σ / S)
  - Where σ is the standard deviation of the y-intercepts of the regression line and S is the slope of the calibration curve.
- Experimentally verify the LOQ by preparing a solution at the calculated concentration and confirming that it gives a precise and accurate response.

Robustness

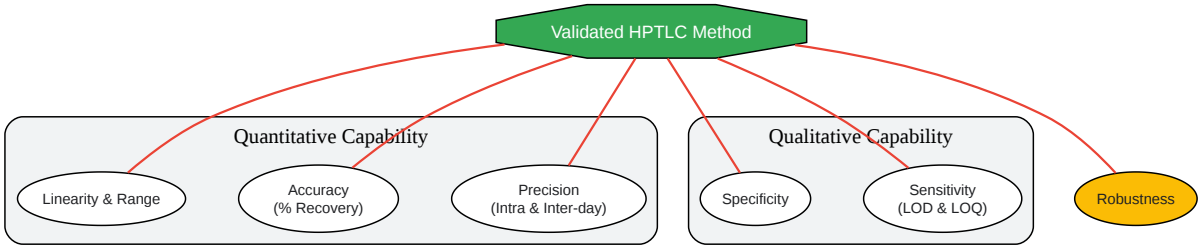
Protocol:

- Introduce small, deliberate variations to the method parameters.

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- Analyze a standard solution (e.g., 300 ng/band) under these modified conditions.
- Assess the impact on Rf and peak area. Parameters to vary include:
  - Mobile phase composition (e.g., ± 2% of a component).
  - Chamber saturation time (e.g., 15 min vs. 25 min).
  - Development distance (e.g., 78 mm vs. 82 mm).
- Calculate the %RSD for the results obtained under the varied conditions.

Diagram: Method Validation Logical Flow The following diagram outlines the logical relationship between the core validation parameters as per ICH guidelines.



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Caption: Key parameters for HPTLC method validation based on ICH Q2(R2).

Results: Summary of Validation Data

The following tables present representative data that should be obtained during the validation of this method.

Table 1: Linearity and Regression Data

Parameter	Result
Linearity Range	**100 - 600 ng/band**
Regression Equation	Area = 15.8 * (Concentration) + 120.5
Correlation Coefficient (r^2)	0.9995

| R_f Value | 0.45 ± 0.02 |

Table 2: Accuracy (Recovery Study)

Level	Amount Spiked (ng)	Amount Recovered (ng)	% Recovery	% RSD (n=3)
80%	**160**	**158.9**	**99.31**	**1.12**
100%	200	201.2	100.60	0.95

| 120% | 240 | 238.2 | 99.25 | 1.34 |

Table 3: Precision Data

Precision Type	% RSD (n=6)	Acceptance Criteria
Repeatability (Intra-day)	**0.88%**	**% RSD ≤ 2%**

| Intermediate (Inter-day) | 1.25% | % RSD ≤ 2% |

Table 4: Sensitivity and Robustness

Parameter	Result
Limit of Detection (LOD)	**25 ng/band**
Limit of Quantitation (LOQ)	75 ng/band

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| Robustness | Method is robust (%RSD < 2% for all variations) |

Conclusion

The developed HPTLC method for the estimation of **Paliperidone N-Oxide** is specific, linear, accurate, precise, and robust. The validation results confirm that the method is suitable for its intended purpose of quantifying **Paliperidone N-Oxide** in bulk drug substances and can be adapted for various applications, including stability testing and quality control of pharmaceutical formulations. The method's simplicity and high throughput make it an excellent tool for routine analysis in a regulated laboratory environment.

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